

# "protocol for the synthesis of trans-2-substituted-cyclopropylamines"

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## Compound of Interest

Compound Name: *N*-(2-phenoxyethyl)cyclopropanamine  
CAS No.: 16690-27-0  
Cat. No.: B1386585

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## Executive Summary

The trans-2-substituted cyclopropylamine scaffold is a privileged structural motif in medicinal chemistry, serving as the pharmacophore for monoamine oxidase (MAO) inhibitors (e.g., Tranylcypromine) and lysine-specific demethylase 1 (LSD1) inhibitors. It also functions as a conformationally restricted bioisostere for ethyl chains in fragment-based drug design.

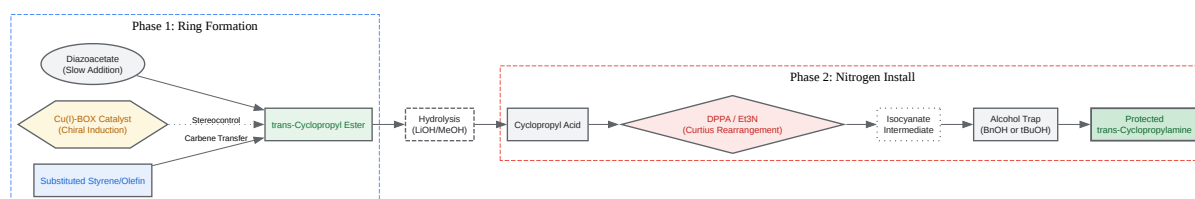
This Application Note details a robust, scalable, and stereocontrolled protocol for synthesizing these scaffolds. Unlike the Kulinkovich-de Meijere reaction (limited by substrate scope) or the Simmons-Smith reaction (often requiring chiral auxiliaries), this protocol utilizes Copper(I)-Bisoxazoline (Cu-BOX) catalyzed asymmetric cyclopropanation followed by a Curtius Rearrangement. This modular approach allows for the independent variation of the aryl/alkyl tail and the amine terminus, making it ideal for high-throughput library generation.

## Strategic Analysis & Workflow

The synthesis hinges on two critical phase transitions:

- **Stereoselective Carbene Transfer:** The construction of the cyclopropane ring using a chiral Cu(I) catalyst to ensure high trans-diastereoselectivity (dr) and enantioselectivity (ee).
- **Stereoretentive Nitrogen Installation:** The conversion of the resulting ester to an amine via Curtius rearrangement, which proceeds with complete retention of stereochemistry.

## Visual Workflow (Pathway Logic)



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Figure 1: Modular workflow for accessing protected cyclopropylamines. The route ensures that the difficult stereocenter formation is handled early (Phase 1), while the nitrogen installation (Phase 2) preserves this geometry.

## Protocol Phase 1: Asymmetric Cyclopropanation

Objective: Synthesize ethyl (1R,2R)-2-phenylcyclopropane-1-carboxylate (or analog) with >90:10 trans:cis ratio.

## Materials & Reagents

- Substrate: Styrene (or substituted olefin).

- Carbene Source: Ethyl diazoacetate (EDA). Note: Bulky diazoesters like BHT-diazoacetate significantly improve trans-selectivity.
- Catalyst Precursor:  $\text{Cu}(\text{OTf})_2$  or  $\text{Cu}(\text{MeCN})_4\text{PF}_6$ .
- Ligand: (4S,4'S)-2,2'-Isopropylidenebis(4-tert-butyl-2-oxazoline) [(S,S)-tBu-BOX].
- Solvent: Anhydrous Dichloromethane (DCM) or 1,2-Dichloroethane (DCE).

## Step-by-Step Methodology

- Catalyst Formation (In Situ):
  - In a flame-dried Schlenk flask under  $\text{N}_2$ , charge  $\text{Cu}(\text{OTf})_2$  (1.0 mol%) and (S,S)-tBu-BOX ligand (1.1 mol%).
  - Add anhydrous DCM (concentration 0.05 M relative to olefin).
  - Stir at room temperature for 1 hour. The solution should turn a deep blue/green, indicating complexation.
  - Expert Insight: If the solution remains pale or precipitates, moisture may be present. The active catalyst is a Cu(I) species; if starting with Cu(II) (like triflate), add phenylhydrazine (1-2 drops) to reduce it in situ, or use Cu(I) salts directly.
- Substrate Addition:
  - Add the styrene substrate (1.0 equiv) to the catalyst solution.
  - Adjust temperature. For high enantioselectivity, cool to  $0^\circ\text{C}$  or  $-78^\circ\text{C}$ . For standard trans-selectivity, RT is often sufficient.
- Controlled Diazo Addition (Critical Step):
  - Dissolve Ethyl Diazoacetate (1.2 equiv) in DCM.
  - CRITICAL: Use a syringe pump to add the diazo solution slowly over 4–8 hours.

- Why: Fast addition leads to diazo homocoupling (forming diethyl fumarate/maleate) rather than cyclopropanation. Low stationary concentration of carbene favors the reaction with the olefin.
- Workup & Purification:
  - Once N<sub>2</sub> evolution ceases, filter the mixture through a short plug of silica/Celite to remove copper salts.
  - Concentrate under reduced pressure.[\[1\]](#)[\[2\]](#)
  - Purify via flash chromatography (Hexanes/EtOAc).

## Self-Validation: Stereochemical Check

Before proceeding, verify the diastereomeric ratio (dr).

- <sup>1</sup>H NMR (CDCl<sub>3</sub>):
  - trans-Isomer: The ring protons typically show a coupling constant of .
  - cis-Isomer: The ring protons show a larger coupling constant of .
- Target: You should observe the trans isomer as the major product (>85%).

## Protocol Phase 2: Hydrolysis & Curtius Rearrangement

Objective: Convert the ester to a Cbz- or Boc-protected amine with retention of configuration.

### Step A: Saponification

- Dissolve the cyclopropyl ester in MeOH/THF (1:1).
- Add LiOH (2.0 equiv, 1M aqueous solution).

- Stir at 40°C until TLC shows consumption of ester (~4 h).
- Acidify carefully with 1M HCl to pH 3 and extract with EtOAc.
- Result: trans-2-substituted cyclopropane carboxylic acid.<sup>[3]</sup>

## Step B: One-Pot Curtius Rearrangement

Safety Warning: Azides are potential explosion hazards. Perform behind a blast shield. Do not concentrate acyl azides to dryness if possible.

- Activation:
  - Dissolve the carboxylic acid (1.0 equiv) in anhydrous Toluene (0.2 M).
  - Add Triethylamine (Et<sub>3</sub>N, 1.5 equiv).
  - Add Diphenylphosphoryl azide (DPPA) (1.1 equiv).
  - Stir at RT for 1 hour. (Formation of Acyl Azide).<sup>[2][3][4][5][6][7]</sup>
- Rearrangement:
  - Heat the reaction mixture to 80–90°C.
  - Observation: Vigorous evolution of N<sub>2</sub> gas will occur. This marks the conversion of Acyl Azide to Isocyanate.<sup>[2][5][6]</sup>
  - Monitor by IR: Appearance of strong isocyanate peak (~2260 cm<sup>-1</sup>).
- Trapping (Carbamate Formation):
  - Once gas evolution stops (~1–2 h), add the trapping alcohol:
    - For Cbz-protection: Add Benzyl Alcohol (BnOH, 2.0 equiv).
    - For Boc-protection: Add tert-Butanol (excess) and catalytic DMAP.
  - Reflux for an additional 4–12 hours.

- Isolation:
  - Cool to RT. Wash with saturated  $\text{NaHCO}_3$  and Brine.
  - Purify via column chromatography.

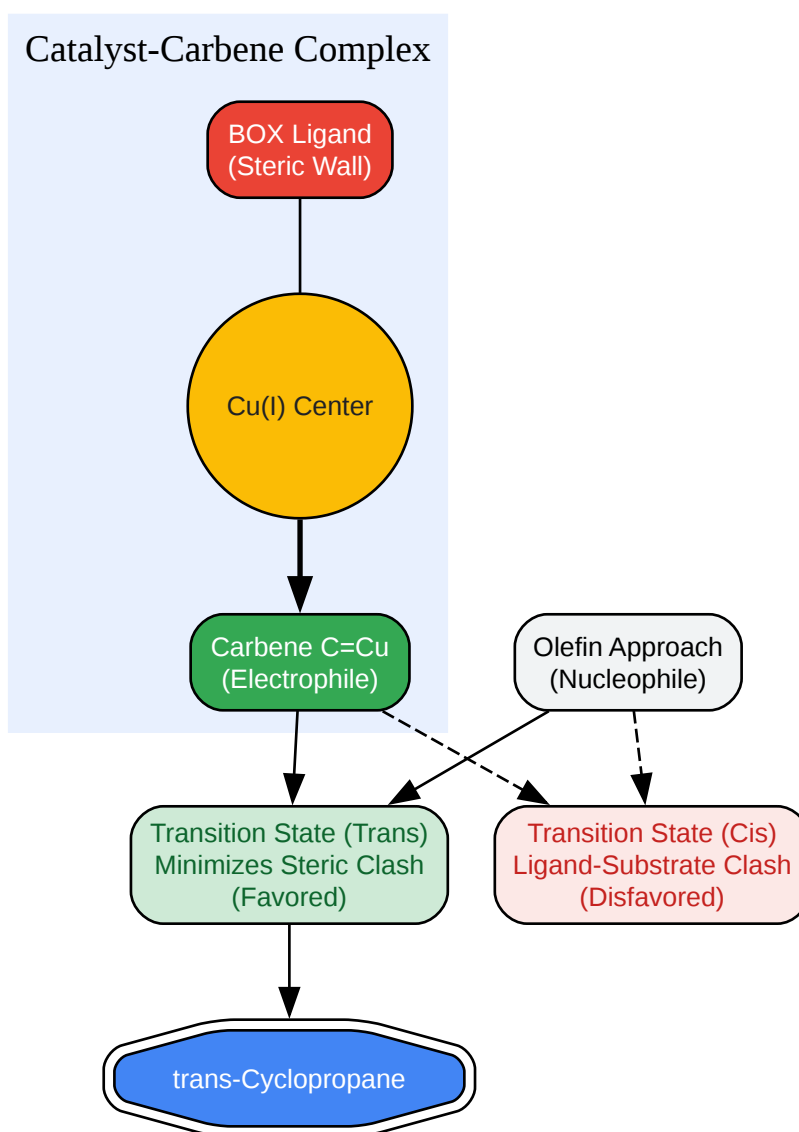
## Data & Optimization Guide

The choice of ligand and diazo reagent drastically affects the trans:cis ratio.

| Variable | Condition                                 | Expected dr (trans:cis) | Yield    | Notes                              |
|----------|-------------------------------------------|-------------------------|----------|------------------------------------|
| Ligand   | Unligated<br>$\text{Cu}(\text{OTf})$      | ~60:40                  | 55%      | Poor selectivity.                  |
| Ligand   | $\text{Cu} + (\text{S,S})\text{-tBu-BOX}$ | 90:10 to 95:5           | 85%      | Industry standard for trans.       |
| Diazo    | Ethyl<br>Diazoacetate                     | 85:15                   | 80%      | Good general purpose.              |
| Diazo    | BHT-<br>Diazoacetate                      | >98:2                   | 75%      | Bulky ester forces trans geometry. |
| Solvent  | DCM                                       | Standard                | High     | Good solubility.                   |
| Solvent  | Hexane/DCM (1:1)                          | Improved ee             | Moderate | Non-polar solvents often boost ee. |

## Mechanistic Insight (Stereochemical Model)

The high trans-selectivity in the Cu-BOX system is dictated by the steric environment of the catalyst. The bulky tert-butyl groups on the oxazoline rings create a "chiral pocket."



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Figure 2: Stereochemical model.[3] The bulky ligand forces the olefin to approach the carbene in a trajectory that places the olefin substituent away from the ester group, favoring the trans-isomer.

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